

# 2-Methyl-4-octanone compared to other C9 ketones

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Basic Properties of 2-Methyl-4-octanone

The table below consolidates the key identifiers and physical properties gathered from the search results.

Property	Value / Description
CAS Registry Number	7492-38-8 [1] [2] [3]
IUPAC Name	2-methyloctan-4-one [2] [4]
Alternate Names	n-Butyl isobutyl ketone [1]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O [1] [2] [3]
Molecular Weight	142.24 g/mol [1] [2] [3]
Purity	≥98% [1]
Boiling Point	180°C [4]
Refractive Index	1.415 [4]

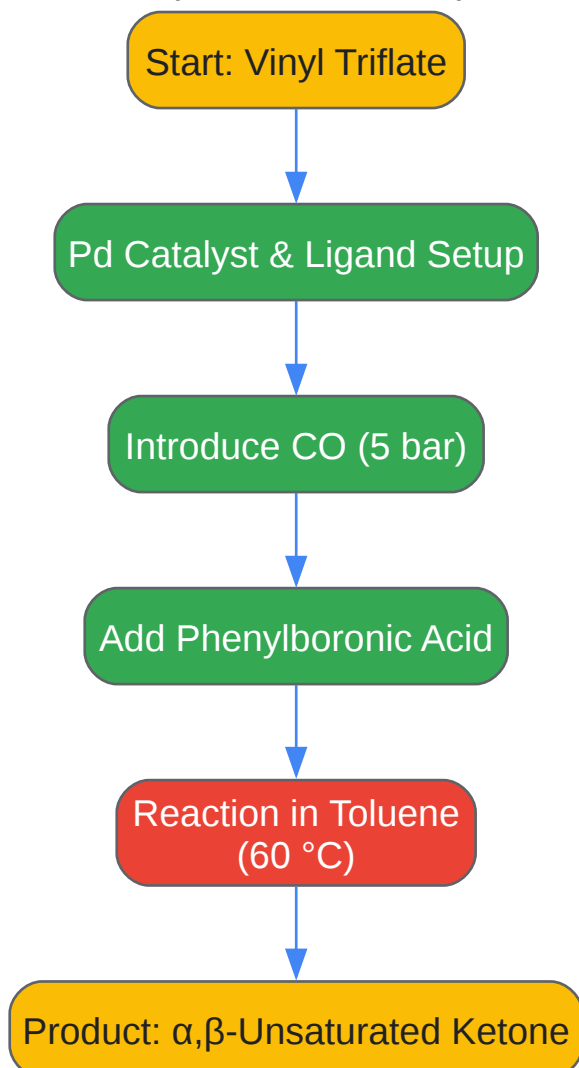
Property	Value / Description
SMILES	<chem>CCCCC(=O)CC(C)C</chem> [2] [4]
InChI Key	ICSKJDZASFIJQK-UHFFFAOYSA-N [2] [4] [3]
Applications	Building block for proteomics research; pharmaceutical intermediates [1] [2] [4]
Safety & Storage	Store away from oxidizing agents in a cool, dry place in a well-sealed container [2] [4].

## Potential Synthesis Pathway

The search results did not contain a specific synthesis protocol for **2-Methyl-4-octanone**. However, a relevant method for synthesizing complex ketones was found in a study on palladium-catalyzed carbonylation.

The diagram below outlines the general workflow for this carbonylative coupling reaction, which can be used to synthesize  $\alpha,\beta$ -unsaturated ketones [5].

## Ketone Synthesis via Carbonylation



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**Key Experimental Details:**

- **Catalyst System:** Palladium acetate ( $\text{Pd}(\text{OAc})_2$ ) with the ligand **cataCXium A (BuPAd<sub>2</sub>)** was found to be highly effective, yielding the desired product quantitatively (99%) in a benchmark reaction [5].
- **Conditions:** The reaction is performed in toluene under 5 bar of CO pressure at 60°C. The catalyst loading can be as low as 0.1 mol% while still maintaining good yield (82%) [5].
- **Scope:** This protocol is versatile and can be applied to various boronic acids (including aromatic and heteroaromatic) and different vinyl triflates, allowing for the synthesis of a diverse library of ketones [5].

## How to Proceed with Your Comparison

Since the direct comparative data is limited in the search results I obtained, here are some suggestions for how you can build a comprehensive comparison guide:

- **Identify Key Isomers:** First, define the set of C9 ketone isomers you wish to compare. Other common C9 ketones include 2-nonanone, 3-nonanone, 5-nonanone, and other methyl-substituted octanones.
- **Search for Specific Data:** Look for specific experimental data on platforms like **Reaxys** or **SciFinder** using keywords such as "C9 ketone property comparison," "boiling point of nonanone isomers," or "chromatographic retention data for ketones."
- **Compare Physical Properties:** You can create a more general comparison table by gathering data on the **boiling points, melting points, density, and refractive index** of the different C9 ketone isomers from chemical databases.
- **Focus on Application Data:** For a guide aimed at drug development, search for literature where these ketones are used as **building blocks or intermediates in specific synthetic pathways**, and compare the reported yields, purity, or reactivity.

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## References

1. - 2 - Methyl - 4 | CAS 7492-38-8 | SCBT - Santa Cruz... octanone [scbt.com]
2. - 2 - Methyl - 4 , 99%, Thermo Scientific... | Fisher Scientific octanone [fishersci.ca]
3. - 4 , Octanone - 2 methyl [webbook.nist.gov]
4. - 2 - Methyl - 4 , 99% 5 g | Buy Online | Thermo Scientific Alfa... octanone [fishersci.co.uk]
5. Pd-catalyzed synthesis of  $\alpha$ ,  $\beta$ -unsaturated ketones by carbonylation of... [pubs.rsc.org]

To cite this document: Smolecule. [2-Methyl-4-octanone compared to other C9 ketones]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1896240#2-methyl-4-octanone-compared-to-other-c9-ketones>]

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